

Application Note: Advanced Methods for Synthesizing 5-Methoxyisoxazole-3-Carboxylic Acid Derivatives

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Compound of Interest

Compound Name: 5-Methoxyisoxazole-3-carboxylic acid

Cat. No.: B10906437

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Document Type: Technical Protocol & Mechanistic Guide

Introduction & Strategic Rationale

5-Methoxyisoxazole-3-carboxylic acid and its ester derivatives are highly valued heterocyclic building blocks in medicinal chemistry. They are frequently utilized in the synthesis of pyrazolidine derivatives, antitubercular agents, and Raf kinase inhibitors for melanoma therapies^{[1][2]}.

The Regiochemistry Challenge: Historically, synthesizing 3,5-disubstituted isoxazoles relies on the 1,3-dipolar cycloaddition of nitrile oxides with alkynes. However, this classical approach is fundamentally flawed when applied to 5-alkoxyisoxazoles, as it typically yields an intractable mixture of 3,5- and 4,5-disubstituted regioisomers.

An alternative classical route—the direct O-methylation of 5-hydroxyisoxazole-3-carboxylates (synthesized via the condensation of hydroxylamine with dimethyl acetylenedicarboxylate)—

suffers from tautomeric ambiguity. Alkylating agents (e.g., diazomethane or methyl iodide) attack both the oxygen and nitrogen atoms of the tautomeric isoxazol-5-one intermediate, resulting in a difficult-to-separate mixture of 5-methoxyisoxazoles and N-methyl-isoxazol-5-ones.

The Solution: To achieve absolute regiocontrol, modern synthetic protocols leverage the nitrosation of donor-acceptor (D-A) cyclopropanes[3]. By treating 2,2-dialkoxycyclopropane-1-carboxylates with a nitrosating agent (NOCl or NOBF₄), researchers can force a highly specific C1–C2 ring-opening event. The resulting well-stabilized dipolar intermediate exclusively cyclizes into the desired 5-methoxyisoxazole-3-carboxylate framework, bypassing tautomeric mixtures entirely.

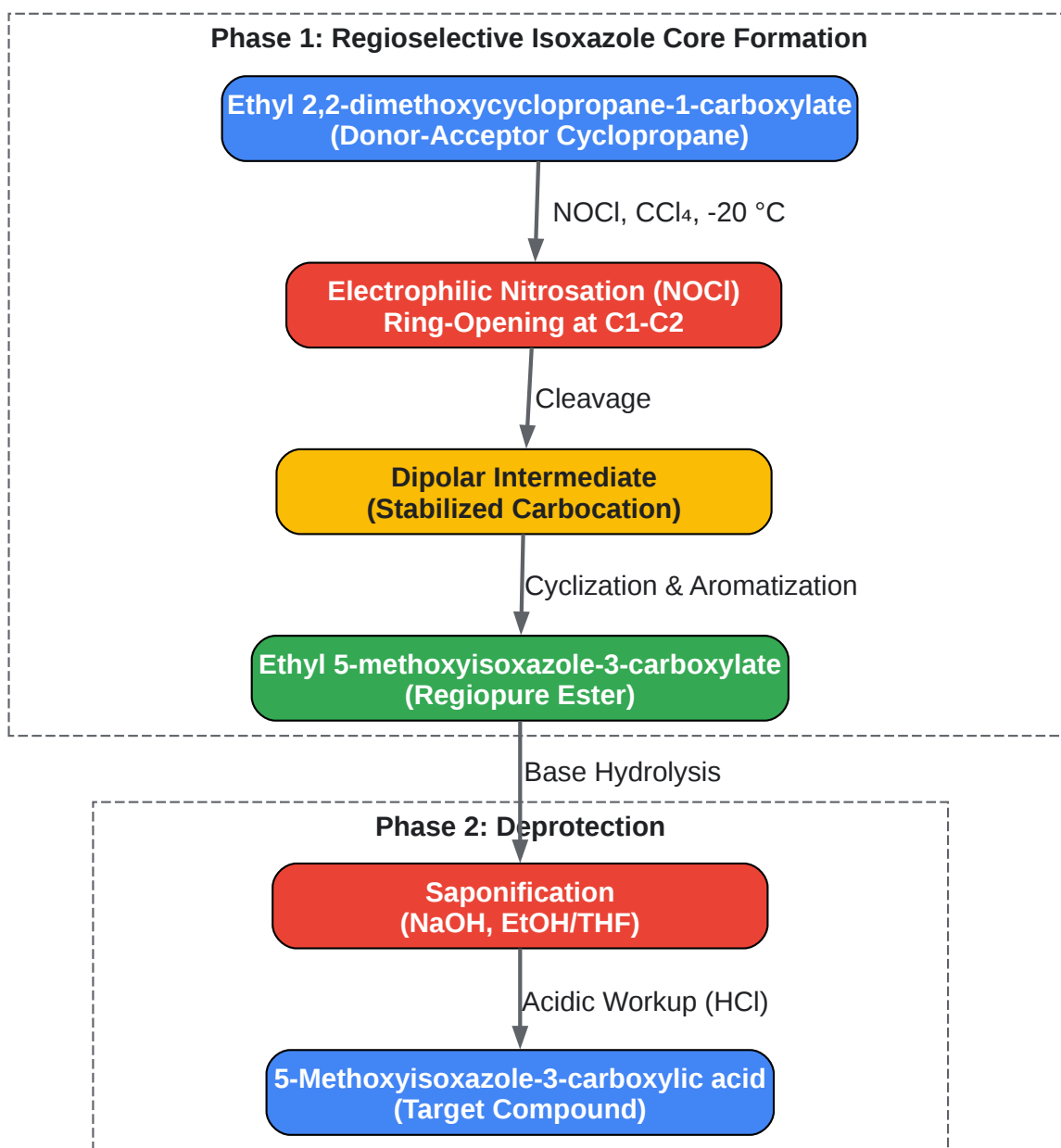
Comparative Analysis of Synthetic Strategies

To justify the selection of the cyclopropane nitrosation route, the following table summarizes the quantitative and qualitative data of available methodologies:

Synthesis Method	Precursor Required	Reagents	Regioselectivity	Typical Yield	Key Advantage / Disadvantage
D-A Cyclopropane Nitrosation	Ethyl 2,2-dimethoxycyclopropane-1-carboxylate	NOCl or NOBF ₄	Excellent (>95%)	50–60%	Advantage: Complete regiocontrol; no tautomeric side-products.
Direct O-Methylation	Ethyl 5-hydroxyisoxazole-3-carboxylate	MeI / Ag ₂ CO ₃ or CH ₂ N ₂	Poor (~50:50 O- vs N-alkylation)	70% (Total)	Disadvantage: Requires tedious chromatographic separation of isomers.
1,3-Dipolar Cycloaddition	Methoxypropyne + Nitrile Oxide	Base / Oxidant	Poor (Mixture of regioisomers)	Variable	Disadvantage: Poor steric differentiation leads to isomer mixtures.

Mechanistic Pathway

The structural pre-determination of the isoxazole ring relies on the electrophilic attack of the nitrosonium ion (NO⁺) on the electron-rich cyclopropane ring.



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Mechanistic workflow for the regioselective synthesis of **5-methoxyisoxazole-3-carboxylic acid**.

Experimental Protocols

The following protocols are designed as self-validating systems. Analytical checkpoints are embedded within the steps to ensure experimental integrity before proceeding to the next phase.

Protocol A: Synthesis of Ethyl 5-methoxyisoxazole-3-carboxylate[3]

Caution: Nitrosyl chloride (NOCl) is a toxic, corrosive gas. Perform all operations in a strictly ventilated fume hood.

Reagents:

- Ethyl 2,2-dimethoxycyclopropane-1-carboxylate (1.0 equiv, 0.1 M)
- Nitrosyl chloride (NOCl) gas (Excess)
- Anhydrous Carbon Tetrachloride (CCl₄) or Dichloromethane (DCM)

Step-by-Step Procedure:

- Preparation: Flame-dry a 2-neck round-bottom flask equipped with a gas inlet tube and a drying tube outlet. Purge with N₂.
- Solvation & Cooling: Dissolve the cyclopropane precursor in anhydrous CCl₄ (0.1 M). Cool the reaction vessel to -20 °C using a dry ice/ethylene glycol bath.
 - Causality Note: NOCl boils at -5.5 °C. Cooling to -20 °C ensures the gas liquefies/dissolves efficiently into the solvent. Furthermore, the low temperature kinetically controls the highly exothermic ring-opening step, preventing the degradation of the intermediate.
- Nitrosation: Bubble NOCl gas (dried by passing through a CaCl₂ column) into the solution for 30–45 minutes. The solution will transition to a deep brownish-red color.
- Cyclization: Stop the gas flow. Allow the reaction mixture to slowly warm to room temperature and stir for 1 hour.

- Workup: Concentrate the mixture under reduced pressure to remove the solvent and residual NOCl.
- Purification: Purify the crude residue via silica gel flash chromatography using a gradient of light petroleum/Et₂O (9:1 to 7:3).

Self-Validation Checkpoint (NMR): Take a ¹H NMR (CDCl₃) of the purified product. The success of the ring-opening and cyclization is confirmed by the complete disappearance of the high-field cyclopropane protons (δ 1.2–1.5 ppm) and the emergence of a distinct aromatic singlet at δ ~6.3 ppm, corresponding to the C4-H proton of the isoxazole ring.

Protocol B: Saponification to 5-Methoxyisoxazole-3-carboxylic acid

Reagents:

- Ethyl 5-methoxyisoxazole-3-carboxylate (1.0 equiv)
- 2M Aqueous NaOH (1.5 equiv)
- Ethanol / THF (1:1 v/v)
- 1M HCl (aq)

Step-by-Step Procedure:

- Solvation: Dissolve the ester from Protocol A in a 1:1 mixture of EtOH and THF (0.2 M concentration).
 - Causality Note: THF ensures complete solvation of the organic ester, while EtOH acts as a miscible bridge to the aqueous base, preventing biphasic reaction stalling.
- Hydrolysis: Cool the flask to 0 °C. Add 2M NaOH dropwise over 10 minutes.
 - Causality Note: The 5-methoxy group is sensitive to harsh nucleophiles. Maintaining 0 °C during base addition prevents unwanted nucleophilic aromatic substitution (S_NAr) or ring degradation.

- Propagation: Remove the ice bath and stir at room temperature for 2 hours. Monitor via TLC (Hexane:EtOAc 3:1) until the high-R_f ester spot disappears.
- Solvent Removal: Evaporate the THF and EtOH under reduced pressure. Dilute the remaining aqueous layer with 10 mL of distilled water.
- Acidification: Cool the aqueous layer to 0 °C and slowly add 1M HCl until the pH reaches ~2. The product will precipitate as a white solid.
- Isolation: Extract the aqueous layer with EtOAc (3 × 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo to yield the pure **5-methoxyisoxazole-3-carboxylic acid**.

Self-Validation Checkpoint (IR & MS): IR spectroscopy should reveal a broad O-H stretch spanning 2500–3300 cm⁻¹ and a sharp C=O stretch at ~1710 cm⁻¹. ESI-MS (negative mode) will confirm the product with an [M-H]⁻ peak at m/z 142.

References

- Cermola, F., Di Gioia, L., Graziano, M. L., & Iesce, M. R. (2005). Ring-opening reactions of cyclopropanes. Part 8.1 Nitrosation of donor-acceptor cyclopropanes. *Journal of Chemical Research*, 2005(10), 677-681. URL: [\[Link\]](#)

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Sources

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